

1-Methyl-1H-indazole-5-carbonitrile molecular weight and formula

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Compound of Interest

Compound Name:	1-Methyl-1H-indazole-5-carbonitrile
Cat. No.:	B1311863

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An In-depth Technical Guide to 1-Methyl-1H-indazole-5-carbonitrile

This document provides a detailed overview of the fundamental physicochemical properties of **1-Methyl-1H-indazole-5-carbonitrile**, a heterocyclic organic compound of interest to researchers and professionals in the fields of medicinal chemistry and drug development.

Core Molecular Data

The essential molecular details of **1-Methyl-1H-indazole-5-carbonitrile** are summarized below. This data is foundational for any experimental work or computational modeling involving this compound.

Property	Value
Molecular Formula	C9H7N3 ^[1] ^[2]
Molecular Weight	157.17 g/mol
Canonical SMILES	CN1N=CC2=CC(C#N)=CC=C21 ^[2]
InChI	InChI=1S/C9H7N3/c1-12-9-3-2-7(5-10)4-8(9)6-11-12/h2-4,6H,1H3 ^[2]
InChI Key	QAXKWSDDUMHXFE-UHFFFAOYSA-N ^[2]
CAS Number	189107-45-7 ^[1] ^[2]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **1-Methyl-1H-indazole-5-carbonitrile** are typically proprietary to the manufacturing entity. However, general synthetic routes for N-methylated indazoles often involve the alkylation of the corresponding indazole precursor. Characterization would standardly employ techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) to confirm the structure and purity. For specific, non-proprietary methods, researchers should consult peer-reviewed chemical synthesis literature.

Molecular Structure and Connectivity

The structural arrangement of atoms and bonds within **1-Methyl-1H-indazole-5-carbonitrile** is crucial for understanding its chemical behavior and potential interactions in biological systems. The following diagram illustrates the molecular graph of the compound.

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References

- 1. 1-Methyl-1H-indazole-5-carbonitrile | C9H7N3 - BuyersGuideChem [buyersguidechem.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
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